

Essential Safety and Operational Guide for 5-Nitro-2-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 5-Nitro-2-(trifluoromethyl)pyridine

Cat. No.: B055804

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This document provides immediate, essential safety and logistical information for handling **5-Nitro-2-(trifluoromethyl)pyridine** (CAS No. 116470-66-7). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

Hazard Identification and Classification

5-Nitro-2-(trifluoromethyl)pyridine is classified as a hazardous substance. The primary hazards are outlined in the table below, based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	--INVALID-LINK--
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	--INVALID-LINK--
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	--INVALID-LINK--
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	Warning	--INVALID-LINK--

Personal Protective Equipment (PPE)

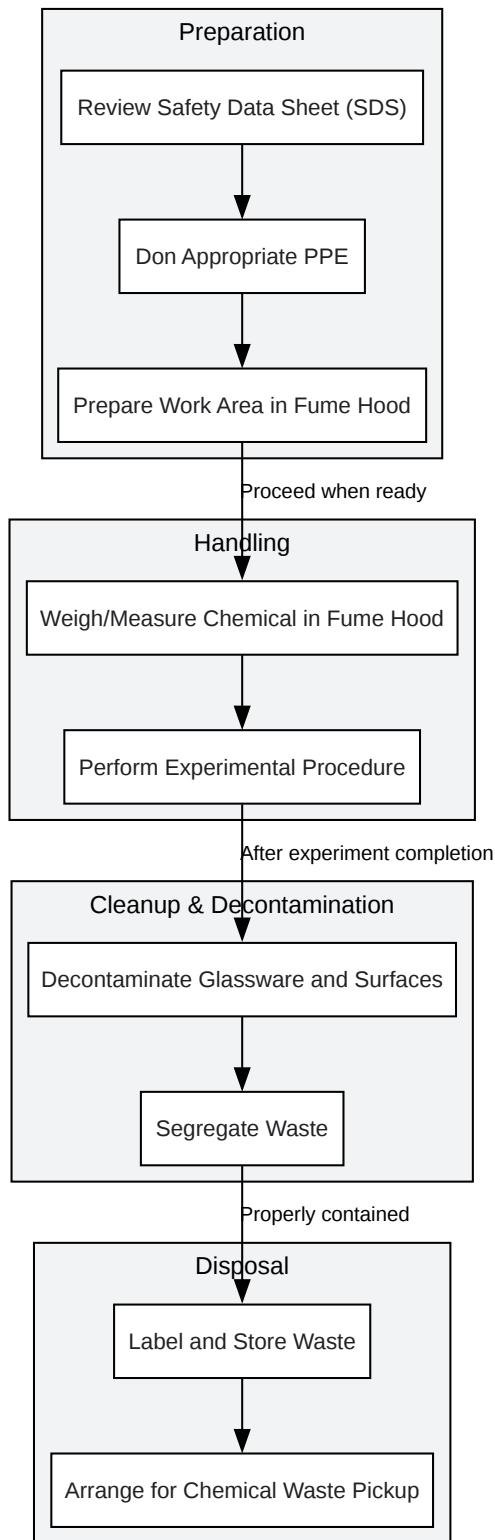
Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for integrity before each use. Dispose of contaminated gloves immediately after use.
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles are required. A face shield should be worn when there is a risk of splashing.
Skin and Body Protection	A laboratory coat must be worn at all times. For larger quantities or when there is a significant risk of splashing, impervious clothing should be used.
Respiratory Protection	All handling of solid 5-Nitro-2-(trifluoromethyl)pyridine that may generate dust, or solutions that may produce aerosols, must be conducted in a certified chemical fume hood to ensure adequate ventilation. If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter is required.

Operational Plan: Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **5-Nitro-2-(trifluoromethyl)pyridine**, from preparation to disposal. Adherence to this workflow is critical for minimizing risk.

Safe Handling Workflow for 5-Nitro-2-(trifluoromethyl)pyridine

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 5-Nitro-2-(trifluoromethyl)pyridine.**

Experimental Protocols: Step-by-Step Guidance

General Handling Precautions:

- Ventilation: Always handle **5-Nitro-2-(trifluoromethyl)pyridine** in a well-ventilated area, preferably a certified chemical fume hood.[1]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[1]
- Dust and Aerosol Formation: Avoid the formation of dust and aerosols during handling.[1]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly before breaks and at the end of the workday.[2]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If irritation persists, consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2]

Disposal Plan

Proper disposal of **5-Nitro-2-(trifluoromethyl)pyridine** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused or Expired Chemical	Dispose of as hazardous waste through a licensed chemical destruction facility. Do not dispose of down the drain or in regular trash.
Contaminated Labware (e.g., gloves, pipette tips)	Place in a designated, sealed, and clearly labeled hazardous waste container.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected as hazardous waste. Puncture the container to prevent reuse and dispose of in accordance with local regulations.
Spills	For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for hazardous waste disposal. Ensure proper PPE is worn during cleanup. For large spills, evacuate the area and contact your institution's environmental health and safety department.

General Disposal Guidance:

- All waste must be disposed of in accordance with federal, state, and local environmental regulations.
- Clearly label all waste containers with the contents, including the full chemical name and associated hazards.
- Store waste in a cool, dry, and well-ventilated area, away from incompatible materials, until it can be collected by a licensed waste disposal contractor.

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References

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